

Commercial Sources and Technical Guide for Tri-O-acetyl-D-galactal-¹³C

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Compound of Interest

Compound Name: Tri-O-acetyl-D-galactal-13C

Cat. No.: B584026

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For researchers, scientists, and drug development professionals seeking to procure and utilize ¹³C-labeled Tri-O-acetyl-D-galactal, this technical guide provides a detailed overview of commercial sources, available product specifications, and insights into its application. The targeted isotopic labeling of this versatile glycal serves as a powerful tool in various biochemical and biomedical studies, including reaction mechanism elucidation and as a tracer in metabolic investigations.

Commercial Availability

The primary commercial source identified for Tri-O-acetyl-D-[1-¹³C]galactal is Omicron Biochemicals Inc., a company specializing in stable isotope-labeled compounds. Other potential suppliers include CP Lab Safety, BLDpharm, and Pharmaffiliates, who have listed the compound with the corresponding CAS number. Researchers are advised to contact these suppliers directly to confirm current availability, pricing, and to request product specifications.

Supplier and Product Details

Supplier	Product Name	Catalog Number	CAS Number	Molecular Formula	Molecular Weight	Available Quantities
Omicron Biochemicals Inc.	tri-O-acetyl-D-[1- ¹³ C]galactal	GAL-020	478518-74-0	¹³ CC ₁₁ H ₁₆ O ₇	273.25	0.25 g, 0.50 g, 1.0 g[1]
CP Lab Safety	tri-O-acetyl-D-[1- ¹³ C]galactal	-	478518-74-0	(¹³ C)C ₁₁ H ₁₆ O ₇	273.25	250 mg
BLDpharm	Tri-O-acetyl-D-galactal- ¹³ C	-	478518-74-0	-	-	-
Pharmaffiliates	Tri-O-acetyl-D-[1- ¹³ C]galactal	-	478518-74-0	C ₉ ¹³ C ₃ H ₁₆ O ₇	275.2	-

Note: Quantitative data such as isotopic enrichment and chemical purity are typically provided in the Certificate of Analysis (CoA) or technical data sheet upon request from the supplier. It is crucial to obtain this information to ensure the quality and suitability of the material for specific research applications.

Experimental Protocols and Applications

While specific experimental protocols for the direct use of Tri-O-acetyl-D-[1-¹³C]galactal are not readily available in the public domain, its application can be inferred from the extensive literature on its unlabeled counterpart, Tri-O-acetyl-D-galactal. The ¹³C label at the C1 position provides a unique spectroscopic handle for nuclear magnetic resonance (NMR) studies and a distinct mass shift for mass spectrometry (MS) based analyses.

General Synthesis of Glycals

The synthesis of glycols, including Tri-O-acetyl-D-galactal, often involves the reduction of the corresponding glycosyl halide. A general procedure for the synthesis of Tri-O-acetyl-D-galactal from a protected galactose derivative is outlined below. The incorporation of the ^{13}C label would typically occur early in the synthetic sequence, starting from a ^{13}C -labeled galactose precursor.

General Procedure for the Synthesis of 3,4,6-Tri-O-acetyl-D-galactal

To a stirred solution of the starting galactose derivative (e.g., 1-bromo-2,3,4,6-tetra-O-acetyl-D-galactose), zinc dust and a proton source (e.g., sodium dihydrogen phosphate in acetone or acetic acid in a suitable solvent) are added. The reaction mixture is stirred at room temperature until completion, as monitored by thin-layer chromatography (TLC). Upon completion, the reaction is worked up by extraction with an organic solvent (e.g., ethyl acetate). The organic layer is then washed, dried, and concentrated under reduced pressure. The crude product is purified by silica gel column chromatography to yield the desired Tri-O-acetyl-D-galactal.

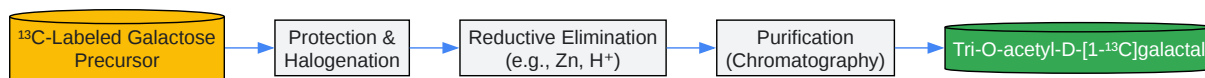
Potential Applications in Research

The primary utility of Tri-O-acetyl-D-[1- ^{13}C]galactal lies in its application as a tracer and a probe in mechanistic and metabolic studies.

- **Mechanistic Studies of Glycosylation Reactions:** The ^{13}C label at the anomeric carbon (C1) allows for precise tracking of this position during glycosylation reactions using ^{13}C NMR spectroscopy. This can help in determining the stereochemical outcome of the reaction and in elucidating the structure of reaction intermediates and products.
- **Metabolic Labeling:** In cellular systems, Tri-O-acetyl-D-[1- ^{13}C]galactal can be deacetylated by cellular enzymes to produce D-[1- ^{13}C]galactal, which can then be further metabolized and incorporated into glycoconjugates. The ^{13}C label allows for the tracing of the galactose moiety through various metabolic pathways using techniques like mass spectrometry-based metabolomics.

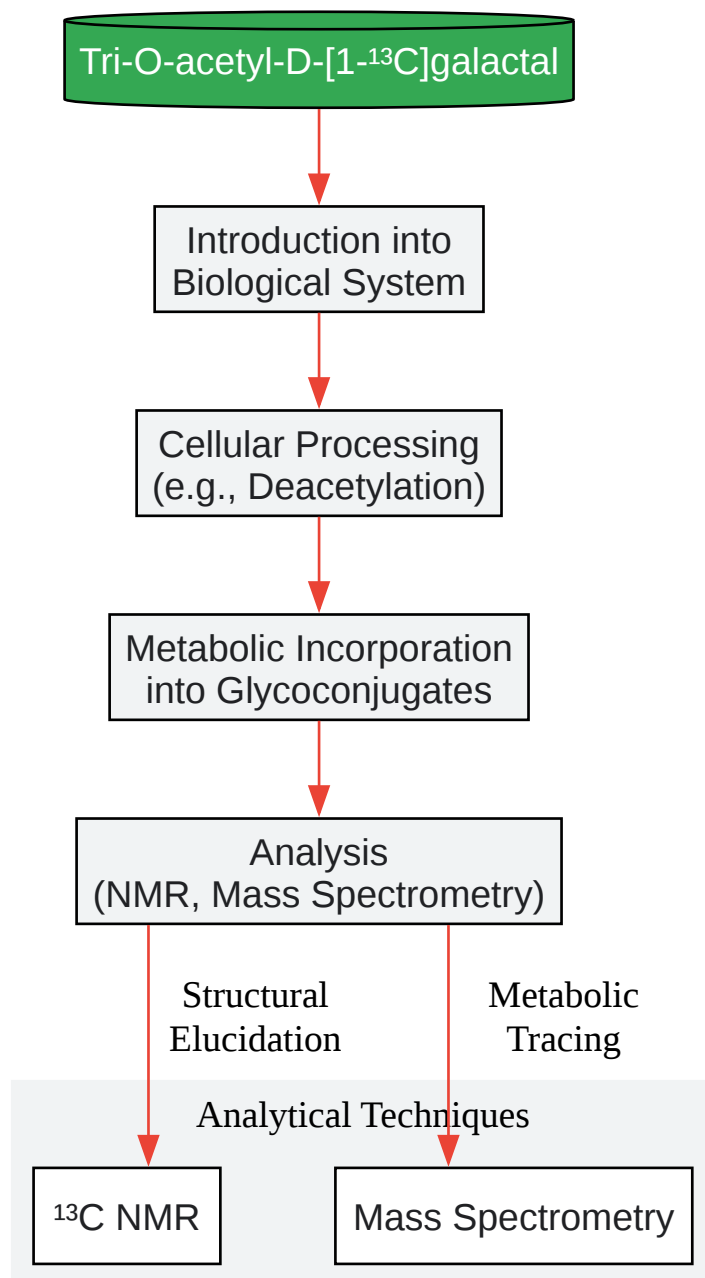
Visualizing Experimental Workflows

The following diagrams illustrate a generalized workflow for the synthesis and a potential application of Tri-O-acetyl-D-[1- ^{13}C]galactal in research.



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A generalized synthetic workflow for ¹³C-labeled Tri-O-acetyl-D-galactal.



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A conceptual workflow for the application of ^{13}C -labeled galactal in research.

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References

- 1. Tri-O-acetyl-D-glucal(2873-29-2) ^{13}C NMR [m.chemicalbook.com]
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